

Urapidil-d4 hydrochloride certificate of analysis and product specifications

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Compound of Interest

Compound Name: *Urapidil-d4 Hydrochloride*

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Urapidil-d4 Hydrochloride: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Urapidil-d4 hydrochloride**, a deuterated analog of the antihypertensive agent Urapidil. This guide includes key product specifications, a detailed analytical methodology, and an examination of its mechanism of action with illustrative signaling pathways.

Product Specifications and Certificate of Analysis

Urapidil-d4 hydrochloride is a stable isotope-labeled version of Urapidil hydrochloride, primarily used as an internal standard in pharmacokinetic and metabolic studies. Below are the typical product specifications and a representative Certificate of Analysis.

Product Information

Parameter	Specification
Product Name	Urapidil-d4 Hydrochloride
Synonyms	6-[[3-[4-(2-Methoxyphenyl)-1-(piperazinyl-d4)]propyl]amino]-1,3-dimethyl-2,4(1H,3H)-pyrimidinedione hydrochloride
CAS Number	1794979-63-7 (hydrochloride)
Unlabeled CAS	64887-14-5 (hydrochloride)
Molecular Formula	C ₂₀ H ₂₅ D ₄ N ₅ O ₃ · HCl
Molecular Weight	427.96 g/mol
Appearance	White to off-white solid
Storage	Store at -20°C for long-term storage.

Representative Certificate of Analysis

Note: The following values are for illustrative purposes and may vary between batches. Always refer to the batch-specific Certificate of Analysis provided by the supplier.

Test	Specification	Result
Appearance	White to off-white solid	Conforms
Purity (by HPLC)	≥98%	99.5%
Isotopic Purity (d4)	≥99%	99.6%
Mass Spectrum	Conforms to structure	Conforms
¹ H NMR	Conforms to structure	Conforms
Loss on Drying	≤1.0%	0.3%
Residue on Ignition	≤0.1%	0.05%

Experimental Protocols

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This section outlines a typical HPLC method for determining the purity of **Urapidil-d4 hydrochloride**. This method is adapted from established procedures for Urapidil analysis[1][2].

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Analytical column: C18, 4.6 mm x 250 mm, 5 µm particle size.

Reagents:

- Acetonitrile (HPLC grade)
- Ammonium dihydrogen phosphate
- Triethanolamine
- Orthophosphoric acid
- Water (HPLC grade)
- **Urapidil-d4 hydrochloride** reference standard
- **Urapidil-d4 hydrochloride** sample

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of acetonitrile and 50 mM ammonium dihydrogen phosphate, with the addition of triethanolamine (e.g., 25:75:0.5, v/v/v). Adjust the pH to 5.5 with orthophosphoric acid[1][2].
- **Standard Solution Preparation:** Accurately weigh and dissolve the **Urapidil-d4 hydrochloride** reference standard in the mobile phase to obtain a known concentration (e.g., 40 µg/mL).

- Sample Solution Preparation: Accurately weigh and dissolve the **Urapidil-d4 hydrochloride** sample in the mobile phase to obtain a concentration similar to the standard solution.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min[1][2]
 - Detection Wavelength: 270 nm[1][2]
 - Injection Volume: 20 µL
 - Column Temperature: Ambient
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Calculation: Calculate the purity of the sample by comparing the peak area of the sample to the peak area of the reference standard.

Synthesis of Urapidil Hydrochloride

The following is a generalized procedure for the synthesis of Urapidil hydrochloride, based on methods described in the patent literature. Deuterated starting materials would be used to produce Urapidil-d4.

Materials:

- 1-(2-methoxyphenyl)piperazine
- 6-(3-chloropropylamino)-1,3-dimethyluracil
- Solvent (e.g., ethanol, dioxane)
- Base (e.g., potassium carbonate)
- Hydrochloric acid

Procedure:

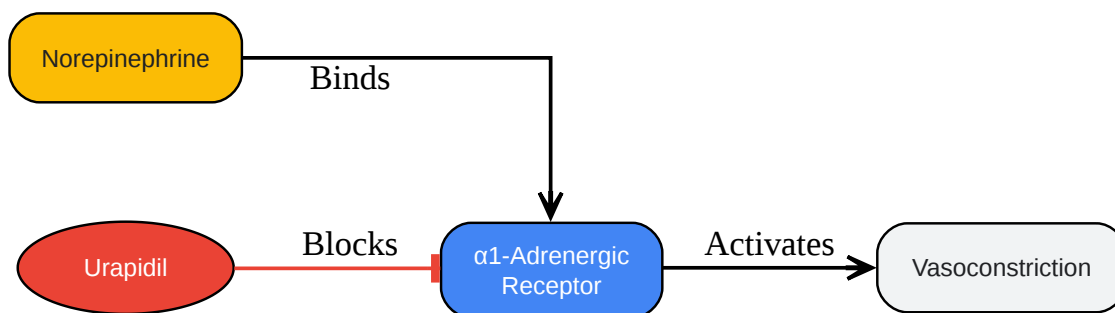
- **Reaction Setup:** In a reaction vessel, dissolve 1-(2-methoxyphenyl)piperazine and 6-(3-chloropropylamino)-1,3-dimethyluracil in a suitable solvent.
- **Reaction:** Add a base to the mixture and heat under reflux for several hours with stirring.
- **Work-up:** After the reaction is complete, cool the mixture and filter to remove any inorganic salts. Evaporate the solvent from the filtrate under reduced pressure to obtain the crude Urapidil base.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol).
- **Salt Formation:** Dissolve the purified Urapidil base in a solvent such as ethanol. Slowly add a solution of hydrochloric acid in an organic solvent while stirring.
- **Crystallization and Isolation:** Cool the solution to induce crystallization of Urapidil hydrochloride. Collect the crystals by filtration, wash with a cold solvent, and dry under vacuum.

Mechanism of Action and Signaling Pathways

Urapidil exhibits a dual mechanism of action, contributing to its antihypertensive effects. It acts as a selective antagonist of peripheral postsynaptic α_1 -adrenergic receptors and as an agonist of central 5-HT_{1A} serotonin receptors[3][4][5].

Peripheral α_1 -Adrenergic Receptor Antagonism

Urapidil blocks α_1 -adrenergic receptors on vascular smooth muscle cells. This prevents norepinephrine from binding and causing vasoconstriction, leading to vasodilation and a reduction in peripheral resistance and blood pressure[3][4].



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Caption: Urapidil's antagonism of $\alpha 1$ -adrenergic receptors.

Central 5-HT_{1A} Receptor Agonism

In the central nervous system, Urapidil acts as an agonist at 5-HT_{1A} receptors, which are involved in the regulation of blood pressure. Activation of these receptors leads to a decrease in sympathetic outflow from the brainstem, further contributing to the reduction in blood pressure[3][6].

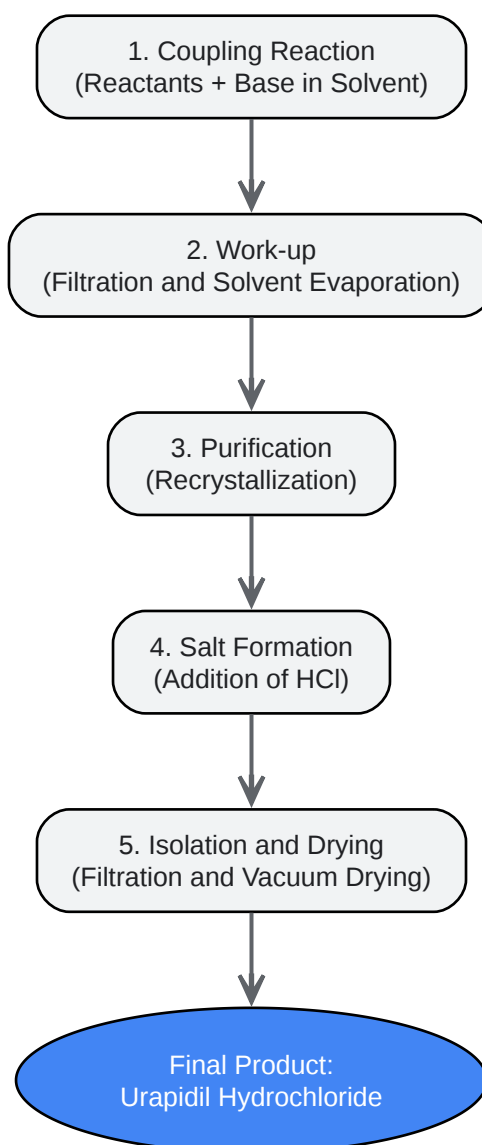


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Caption: Urapidil's agonism of central 5-HT_{1A} receptors.

Experimental Workflow: Synthesis and Purification

The general workflow for the synthesis and purification of Urapidil hydrochloride involves a series of sequential steps to ensure the desired product quality.



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Caption: General workflow for Urapidil hydrochloride synthesis.

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